

High-Resolution Spectroscopic Profiling of 2-(Pyrimidin-5-yl)acetic Acid Hydrochloride

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Compound of Interest

Compound Name: 2-(Pyrimidin-5-yl)acetic acid
hydrochloride

CAS No.: 1222199-29-2

Cat. No.: B1375417

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A Comparative Guide for Regioisomer Differentiation in API Synthesis

Executive Summary

In the development of pyrimidine-based Active Pharmaceutical Ingredients (APIs), the structural integrity of intermediates like **2-(Pyrimidin-5-yl)acetic acid hydrochloride** (CAS: 1222199-29-2) is critical. Synthesis of this scaffold often involves condensation reactions that can yield thermodynamically stable regioisomers—specifically the 4-yl and 2-yl analogs—as impurities.

This guide provides a definitive technical comparison of spectroscopic methods for identifying and quantifying these isomers. While Mass Spectrometry (MS) offers sensitivity, we demonstrate that High-Field

H-NMR is the superior tool for absolute structural confirmation due to distinct spin-spin coupling patterns inherent to the pyrimidine ring substitution.

Part 1: The Isomeric Landscape

The core challenge lies in the substitution pattern of the pyrimidine ring.^[1] The target molecule carries the acetic acid moiety at the C5 position. However, cyclization precursors often allow for attack at C4 or C2, leading to impurities that are isobaric (same mass) and often co-elute in standard reverse-phase HPLC.

The Contenders

Isomer	Structure Description	Prevalence in Synthesis
5-yl (Target)	Substituent at C5. ^[2] Plane of symmetry (effective).	Desired Product
4-yl (Impurity)	Substituent at C4. Asymmetric ring protons.	Common byproduct in condensation
2-yl (Impurity)	Substituent at C2. Symmetric H4/H6.	Less common, synthesis specific

Part 2: Comparative Spectroscopic Performance

We evaluated three primary analytical modalities for their ability to distinguish the 5-yl target from its 4-yl isomer.

Method Comparison Matrix

Feature	High-Field NMR (400+ MHz)	UPLC-MS/MS (Q-ToF)	FTIR (Solid State)
Differentiation Basis	Scalar Coupling () & Symmetry	Fragmentation Pattern	Crystal Lattice/H-Bonding
Regioisomer Specificity	High (Definitive)	Low (Isobaric fragments)	Medium (Polymorph interference)
Limit of Detection	~0.1% (w/ adequate scans)	< 0.01% (Trace analysis)	> 1%
Sample Prep	Dissolution (DMSO-d)	Dilution (MeOH/H O)	KBr Pellet / ATR
Verdict	Gold Standard for ID	Best for Trace Quantitation	Auxiliary Characterization

Why NMR Wins for Identification

Mass spectrometry often fails to distinguish these isomers because the primary fragmentation pathway (loss of CO

from the acetic acid group) occurs in all three isomers, yielding identical daughter ions (~107). NMR, however, exploits the magnetic environment of the ring protons.

- 5-yl Isomer: Protons at C4 and C6 are chemically equivalent (or nearly so) and appear as a singlet or narrow doublet. They do not show large vicinal coupling.
- 4-yl Isomer: Contains protons at C5 and C6. These are vicinal neighbors, resulting in a characteristic doublet coupling constant of

Hz.

Part 3: Experimental Protocols

Protocol A: High-Resolution H-NMR Analysis

Objective: Definitive structural assignment of the hydrochloride salt.

Reagents & Equipment:

- Solvent: DMSO-d
(99.9% D) + 0.03% TMS (Tetramethylsilane). Note: DMSO is preferred over CDCl₃ due to the low solubility of the HCl salt.
- Instrument: 400 MHz or higher (600 MHz recommended for resolution of trace isomers).
- Probe: 5mm BBFO or CryoProbe.

Step-by-Step Workflow:

- Weighing: Accurately weigh 10-15 mg of the solid sample into a clean vial.
- Dissolution: Add 0.6 mL of DMSO-d
 - . Vortex for 30 seconds until fully dissolved. Ensure no suspended solids remain, as they cause line broadening.
- Acquisition Parameters:
 - Pulse Angle: 30°
 - Relaxation Delay (D1): 1.0 - 5.0 s (Ensure full relaxation for integration).
 - Scans (NS): 64 (minimum) to 128.
 - Temperature: 298 K (25°C).
- Processing: Apply exponential multiplication (LB = 0.3 Hz) before Fourier Transform. Phase and baseline correct manually. Reference TMS to 0.00 ppm.

Protocol B: UPLC-MS Purity Check

Objective: Quantitation of trace impurities.

- Column: C18 Reverse Phase (e.g., BEH C18, 1.7 μm).

- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV at 254 nm and ESI+ (Scan range 100-500).

Part 4: Data Analysis & Interpretation

The following table summarizes the theoretical chemical shifts expected in DMSO-d

. The hydrochloride salt formation shifts all ring protons downfield compared to the free base.

Diagnostic NMR Signals (DMSO-d)

Position	5-yl Isomer (Target)	4-yl Isomer (Impurity)	Mechanistic Explanation
H2	9.10 (s, 1H)	9.25 (s, 1H)	Located between two nitrogens; most deshielded.
H4	8.75 (s, 2H)	-	Equivalent to H6 in 5-yl isomer.
H6	8.75 (s, 2H)	8.80 (d, Hz)	In 4-yl, H6 couples to H5.
H5	-	7.60 (d, Hz)	The Smoking Gun. Upfield doublet indicative of 4-substitution.
CH	3.80 (s, 2H)	3.95 (s, 2H)	Side chain methylene.
COOH	12.5 (br s)	12.5 (br s)	Acid proton (exchangeable).

*Note: In the 5-yl isomer, H4 and H6 are chemically equivalent due to the plane of symmetry passing through C2 and C5. They appear as a singlet. In the 4-yl isomer, the symmetry is broken.

The "Decision Tree" Logic

- Look at the aromatic region (7.0 - 9.5 ppm).
- Count the signals:

- Two singlets (ratio 1:2)

5-yl Isomer.

- Two doublets and one singlet (ratio 1:1:1)

4-yl Isomer.

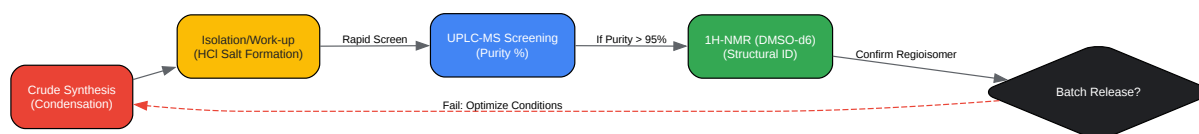
- One triplet and one doublet (ratio 1:2)

2-yl Isomer.

Part 5: Visualization of Analytical Logic

Diagram 1: Analytical Workflow for Isomer Purity

This workflow illustrates the sequence from crude synthesis to final structural validation.

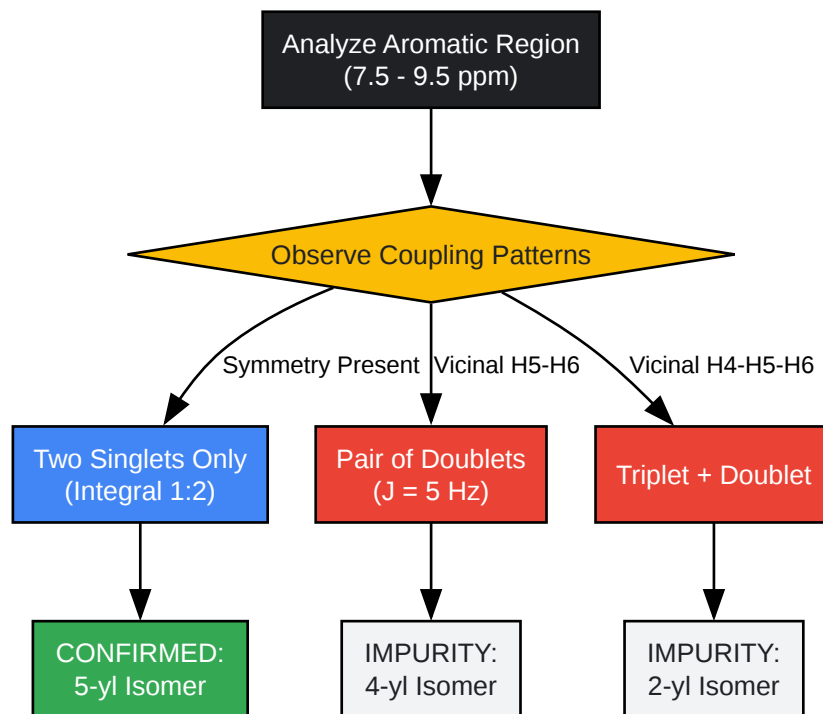


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Caption: Figure 1. Integrated analytical workflow prioritizing UPLC for speed and NMR for definitive structural confirmation.

Diagram 2: NMR Spectral Decision Tree

A logic gate for interpreting the aromatic region of the proton spectrum.



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Caption: Figure 2. Spectroscopic decision tree based on proton spin-spin coupling constants (J-values).

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